

# N-Methoxyanhydrovobasinediol chemical structure and properties

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## Compound of Interest

Compound Name: *N-Methoxyanhydrovobasinediol*

Cat. No.: *B15589612*

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## N-Methoxyanhydrovobasinediol: An In-depth Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**N-Methoxyanhydrovobasinediol** is a naturally occurring indole alkaloid isolated from plants of the Apocynaceae family, notably *Gelsemium elegans*.<sup>[1][2]</sup> As a member of the complex family of *Gelsemium* alkaloids, it is of interest to the fields of pharmacology and drug development.<sup>[2]</sup> Compounds from this plant genus are known to possess a range of biological activities, including potential anti-inflammatory and anticancer properties.<sup>[2]</sup> This document aims to provide a comprehensive technical overview of the chemical structure and properties of **N-Methoxyanhydrovobasinediol**. However, it is important to note that detailed experimental data and in-depth biological studies on this specific compound are not widely available in the public domain.

### Chemical Structure and Properties

The fundamental chemical identity of **N-Methoxyanhydrovobasinediol** is established through its molecular formula and mass. However, a detailed public record of its structure elucidation and comprehensive spectroscopic data from primary literature remains elusive.

## General Properties

Property	Value	Source
Molecular Formula	C <sub>21</sub> H <sub>26</sub> N <sub>2</sub> O <sub>2</sub>	[2]
Molecular Weight	338.4 g/mol	[2]
CAS Number	125180-42-9	[2]
Class	Indole Alkaloid	[2]
Natural Source	Gelsemium elegans	[1]

## Spectroscopic Data

Detailed experimental spectroscopic data such as <sup>1</sup>H-NMR, <sup>13</sup>C-NMR, Mass Spectrometry (MS), and Infrared (IR) spectroscopy for **N-Methoxyanhydrovobasinediol** are not readily available in publicly accessible scientific literature. The primary source, a 1989 publication in *Phytochemistry* by Lin, L.Z., et al., is expected to contain this information but could not be accessed for this review.

## Experimental Protocols

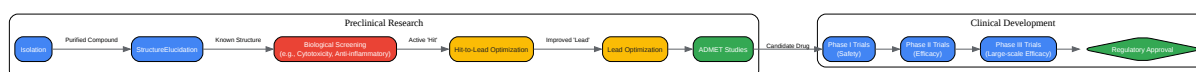
Detailed experimental protocols for the isolation, synthesis, or biological evaluation of **N-Methoxyanhydrovobasinediol** are not currently available in the public scientific literature. General alkaloid extraction procedures from *Gelsemium elegans* are documented, but specific methods for this compound are not detailed.

## Biological Activity and Signaling Pathways

While alkaloids from *Gelsemium elegans* are generally reported to have potential anti-inflammatory and anticancer activities, specific data for **N-Methoxyanhydrovobasinediol**, such as IC<sub>50</sub> values from cytotoxicity or anti-inflammatory assays, are not available.[2] Without experimental data, no specific signaling pathways involving **N-Methoxyanhydrovobasinediol** can be described.

## Logical Relationships in Drug Discovery

The process of investigating a natural product like **N-Methoxyanhydrovobasinediol** in a drug discovery context follows a logical workflow. The diagram below illustrates a generalized pathway from initial discovery to potential clinical application.



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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. N-Methoxyanhydrovobasinediol | 125180-42-9 | AFA18042 [biosynth.com]
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